

# Lanthanum Cobalt Oxide Perovskite: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Cobalt;lanthanum

Cat. No.: B15459713

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

## Abstract

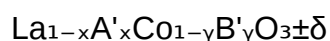
Lanthanum cobalt oxide ( $\text{LaCoO}_3$ ), a perovskite-type oxide, has garnered significant attention for its versatile applications, ranging from catalysis and energy storage to sensing. This technical guide provides an in-depth overview of its fundamental properties, synthesis methodologies, and characterization techniques. Detailed experimental protocols for common synthesis routes are presented, and extensive quantitative data on the material's physicochemical properties are summarized in structured tables for comparative analysis. Furthermore, this guide illustrates the typical experimental workflow and the critical relationships between synthesis parameters and material properties through detailed diagrams.

## General Formula and Structural Aspects

Lanthanum cobalt oxide is an inorganic compound with the chemical formula  $\text{LaCoO}_3$ .<sup>[1][2]</sup> It possesses a perovskite structure, which at room temperature is typically a rhombohedrally distorted perovskite. This structure is composed of a network of corner-sharing  $\text{CoO}_6$  octahedra, with lanthanum ions occupying the 12-fold coordinated sites within the framework.

The ideal cubic perovskite structure is often not observed in  $\text{LaCoO}_3$  under standard conditions due to ionic radii considerations. However, a phase transition to a cubic lattice can occur at high temperatures, typically above 900 °C.

The versatility of the perovskite structure allows for extensive chemical modifications through doping and the introduction of non-stoichiometry. This leads to a more general formula for lanthanum cobalt oxide-based perovskites:



Where:

- A' represents a dopant on the A-site, commonly an alkaline earth metal such as Strontium (Sr) or Calcium (Ca).
- B' represents a dopant on the B-site, which can be another transition metal.
- x and y are the molar fractions of the respective dopants.
- $\delta$  represents the degree of oxygen non-stoichiometry, which can significantly influence the material's electronic and catalytic properties.

## Synthesis Methodologies and Experimental Protocols

The physicochemical properties of lanthanum cobalt oxide are highly dependent on the synthesis method employed.[3][4] Common synthesis techniques include solid-state reaction, sol-gel method, mechanochemical activation, and hydrothermal synthesis.

### Solid-State Reaction

This conventional method involves the high-temperature reaction of precursor materials, typically oxides or carbonates of lanthanum and cobalt.

Experimental Protocol:

- **Precursor Mixing:** Stoichiometric amounts of high-purity lanthanum oxide ( $\text{La}_2\text{O}_3$ ) and cobalt(II,III) oxide ( $\text{Co}_3\text{O}_4$ ) are intimately mixed. This is often achieved by grinding the powders in an agate mortar with a pestle, sometimes with the addition of a grinding medium like isopropanol to ensure homogeneity.

- **Calcination:** The resulting powder mixture is placed in an alumina crucible and subjected to a high-temperature calcination process. A typical calcination regime involves heating to 1000°C in air for 8-12 hours.<sup>[5]</sup> The heating and cooling rates are often controlled to manage particle growth and prevent thermal shock.
- **Characterization:** The final product is characterized to confirm the formation of the desired perovskite phase and to assess its purity, crystallinity, and morphology.

## Sol-Gel Method

The sol-gel method offers better control over particle size and homogeneity at lower synthesis temperatures compared to the solid-state reaction.

Experimental Protocol:

- **Precursor Solution:** Lanthanum nitrate hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ ) and cobalt nitrate hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ ) are dissolved in deionized water.
- **Chelation:** A chelating agent, such as citric acid, is added to the solution. The molar ratio of metal cations to citric acid is typically maintained at 1:1.
- **Gel Formation:** A polymerizing agent, like ethylene glycol, is added, and the solution is heated to promote the formation of a viscous gel.
- **Decomposition and Calcination:** The gel is dried to remove excess water and then calcined at a temperature typically ranging from 600°C to 800°C to decompose the organic precursors and form the crystalline  $\text{LaCoO}_3$  perovskite.

## Mechanochemical Activation

This method utilizes mechanical energy, often through high-energy ball milling, to induce a solid-state reaction at or near room temperature.

Experimental Protocol:

- **Precursor Milling:** A mixture of precursors, such as lanthanum chloride ( $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ ), cobalt chloride ( $\text{CoCl}_2$ ), and sodium carbonate ( $\text{Na}_2\text{CO}_3$ ), are placed in a planetary ball mill.<sup>[6]</sup>

- **Milling:** The mixture is milled at a specific speed (e.g., 300 rpm) for a set duration (e.g., 2 hours).[6]
- **Heat Treatment:** The milled powder is then calcined at a relatively low temperature (e.g., 600-800°C) to complete the formation of the  $\text{LaCoO}_3$  phase.[6]
- **Washing:** The final product is washed with distilled water to remove any soluble byproducts, such as sodium chloride.

## Quantitative Data on Physicochemical Properties

The synthesis method and conditions significantly impact the structural, morphological, and electrochemical properties of  $\text{LaCoO}_3$ . The following tables summarize key quantitative data from various studies.

### Table 1: Influence of Synthesis Method on Structural and Morphological Properties of $\text{LaCoO}_3$

| Synthesis Method        | Calcination Temperature (°C) | Crystallite Size (nm) | Particle Size (μm) | Specific Surface Area (m <sup>2</sup> /g) | Reference           |
|-------------------------|------------------------------|-----------------------|--------------------|---|---------------------|
| Solid-State Reaction    | 1000                         | -                     | ~1.0               | 0.82                                      | <a href="#">[3]</a> |
| Amorphous Metal Complex | 700                          | 35                    | -                  | 2.7                                       | <a href="#">[7]</a> |
| Evaporation Technique   | 700                          | 45                    | -                  | 1.5                                       | <a href="#">[7]</a> |
| Mechanochemical         | 600                          | -                     | 0.3 - 0.6          | -   | <a href="#">[6]</a> |
| Mechanochemical         | 800                          | -                     | 0.3 - 0.6          | -   | <a href="#">[6]</a> |
| Sol-Gel                 | -                            | 23                    | -                  | -   | <a href="#">[8]</a> |
| Microemulsion           | -                            | 31                    | -                  | -   | <a href="#">[8]</a> |
| Hydrothermal            | 750                          | 10 - 40               | -                  | -   | <a href="#">[9]</a> |

**Table 2: Lattice Parameters of LaCoO<sub>3</sub> and Doped Variants**

| Compound   | Crystal System | Space Group | a (Å)   | b (Å)   | c (Å)    | Reference |
|--|----------------|-------------|---------|---------|----------|-----------|
| LaCoO <sub>3</sub>                                   | Trigonal       | R-3c        | 5.444   | 5.444   | 13.102   | [3]       |
| LaCoO <sub>3</sub>                                   | Rhombohedral   | R-3c        | 5.4425  | 5.4425  | 13.0929  | [8]       |
| LaCoO <sub>3</sub>                                   | Rhombohedral   | R-3c        | 5.40643 | 5.40643 | 13.31220 | [1]       |
| La <sub>0.8</sub> Sr <sub>0.2</sub> CoO <sub>3</sub> | Rhombohedral   | -           | -       | -       | -        | [10]      |
| La <sub>0.2</sub> Sr <sub>0.8</sub> CoO <sub>3</sub> | Cubic          | -           | -       | -       | -        | [10]      |

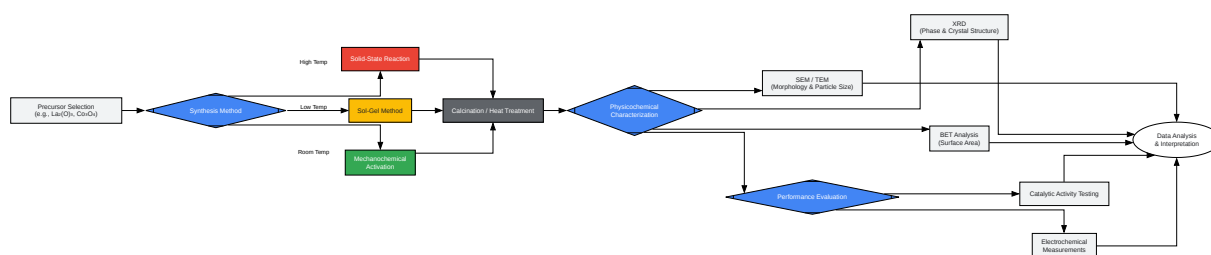
**Table 3: Electrochemical and Catalytic Performance of LaCoO<sub>3</sub>**

| Application               | Material Morphology       | Performance Metric                             | Value     | Reference                                 |
|---------------------------|---------------------------|--|-----------|---|
| Oxygen Evolution Reaction | Porous Particles          | Mass-Specific Activity @ 1.60 V                | 7.51 A/g  | <a href="#">[11]</a> <a href="#">[12]</a> |
| Oxygen Evolution Reaction | Hollow Nanospheres        | Mass-Specific Activity @ 1.60 V                | 12.58 A/g | <a href="#">[11]</a> <a href="#">[12]</a> |
| Oxygen Evolution Reaction | Bulk Material             | Mass-Specific Activity @ 1.60 V                | 1.87 A/g  | <a href="#">[11]</a> <a href="#">[12]</a> |
| Supercapacitor            | Nanoparticles             | Specific Capacitance                           | 118.4 F/g | <a href="#">[13]</a>                      |
| CO Oxidation              | Citrate Method            | Light-off Temperature (T <sub>50</sub> )       | ~420 °C   | <a href="#">[14]</a>                      |
| Cyclohexane Oxidation     | Nanoparticles (La:Co 1:1) | Cyclohexane Conversion                         | 8.3%      | <a href="#">[15]</a>                      |
| Methane Combustion        | Mesoporous                | Light-off Temperature (T <sub>10</sub> )       | 335 °C    |   |
| Methane Combustion        | Mesoporous                | Half-Conversion Temperature (T <sub>50</sub> ) | 470 °C    |   |

## Visualizations

## Experimental Workflow for LaCoO<sub>3</sub> Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of lanthanum cobalt oxide perovskite.



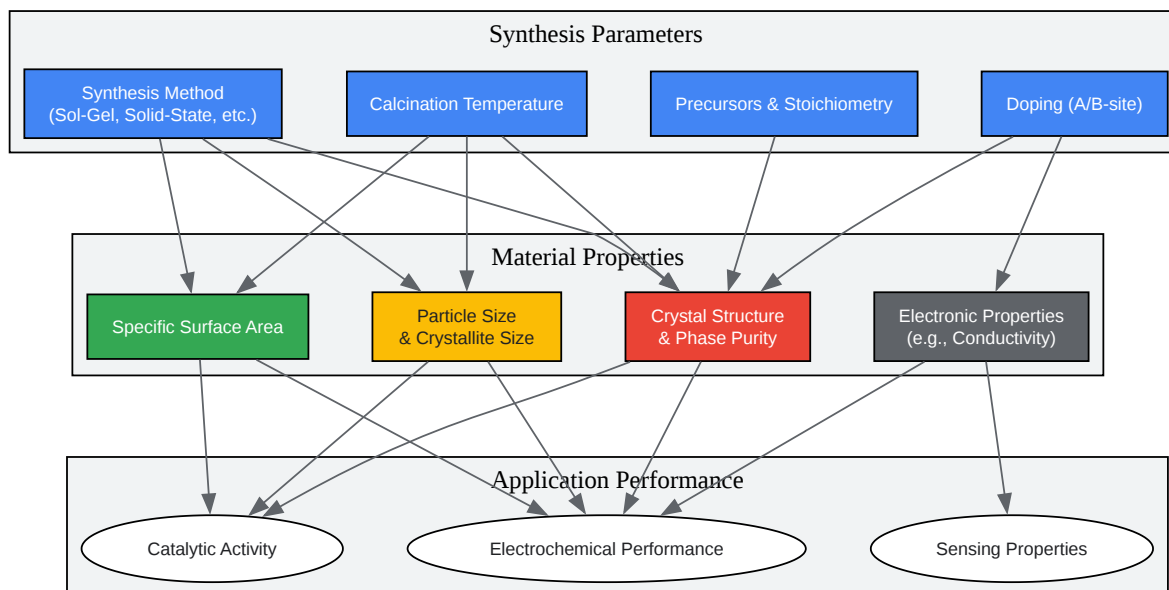
[Click to download full resolution via product page](#)

A typical experimental workflow for the synthesis and characterization of  $\text{LaCoO}_3$ .

## Interplay of Synthesis, Properties, and Performance

The diagram below illustrates the logical relationship between the choice of synthesis parameters, the resulting material properties, and the ultimate performance in a given application.





[Click to download full resolution via product page](#)

Relationship between synthesis, properties, and performance of  $\text{LaCoO}_3$ .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Physiochemical and Electrochemical Properties of Lanthanum Strontium Cobalt Ferum–Copper (II) Oxide Prepared via Solid State Reaction - ProQuest [proquest.com]
- 4. tandfonline.com [tandfonline.com]

- 5. thaiscience.info [thaiscience.info]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Hydrothermal Synthesis of LaCoO<sub>3</sub> Perovskite Catalyst and Its Application for the Degradation of Phenol under Visible Light [ijcce.ac.ir]
- 9. Investigation of structural and electrical properties of synthesized Sr-doped lanthanum cobaltite (La<sub>1-x</sub>Sr<sub>x</sub>CoO<sub>3</sub>) perovskite oxide - Journal of King Saud University - Science [jksus.org]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. Electrochemical Properties of LaMO<sub>3</sub> (M=Cr, Mn, and Co) Perovskite Materials [mdpi.com]
- 13. isca.me [isca.me]
- 14. pubs.acs.org [pubs.acs.org]
- 15. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Lanthanum Cobalt Oxide Perovskite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15459713#lanthanum-cobalt-oxide-perovskite-general-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)